

# Application Note: Solid-Phase Extraction for Fenhexamid Cleanup in Water Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fenhexamid-1-pentanoic acid*

Cat. No.: *B2821420*

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## Abstract

This application note details a robust and reliable solid-phase extraction (SPE) protocol for the cleanup and concentration of the fungicide Fenhexamid from water samples prior to instrumental analysis. The described method utilizes a combination of octadecylsilanized silica gel (C18) and graphitized carbon black (GCB) SPE cartridges to effectively remove interfering matrix components and achieve high recovery of the target analyte. This protocol is intended for researchers, scientists, and professionals in environmental monitoring and drug development who are involved in the analysis of pesticide residues in aqueous matrices.

## Introduction

Fenhexamid is a widely used fungicide for the control of *Botrytis cinerea* on various fruits and vegetables. Its presence in water sources due to agricultural runoff is a potential concern for environmental and human health. Accurate and sensitive analytical methods are therefore crucial for monitoring Fenhexamid residues in water. Solid-phase extraction is a widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including reduced solvent consumption, higher sample throughput, and improved cleanup efficiency.<sup>[1]</sup> This application note provides a detailed protocol for the solid-phase extraction of Fenhexamid from water samples, followed by a summary of expected analytical performance.

## Experimental Protocols

This section outlines the detailed methodology for the solid-phase extraction of Fenhexamid from water samples.

#### Materials and Reagents:

- Solid-Phase Extraction Cartridges:
  - Octadecylsilanized silica gel (C18), 1000 mg, 6 mL
  - Graphitized carbon black (GCB), 500 mg, 6 mL
- Fenhexamid analytical standard ( $\geq 98\%$  purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)
- Methanol (HPLC grade)
- Glass fiber filters (0.7  $\mu\text{m}$ )
- SPE vacuum manifold
- Nitrogen evaporator

#### Sample Preparation:

- Collect water samples in clean glass bottles.
- If the sample contains suspended solids, filter it through a 0.7  $\mu\text{m}$  glass fiber filter.<sup>[2]</sup>
- For a 100 mL water sample, acidify with formic acid to a final concentration of 1% (v/v).

#### Solid-Phase Extraction (SPE) Procedure:

The SPE procedure involves the sequential use of a C18 cartridge for initial cleanup followed by a GCB cartridge for further purification.

### Step 1: C18 Cartridge Conditioning and Sample Loading

- Conditioning:
  - Pass 5 mL of acetonitrile through the C18 cartridge.
  - Pass 5 mL of water through the C18 cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
  - Load the 100 mL prepared water sample onto the conditioned C18 cartridge at a flow rate of approximately 5 mL/min.
- Washing:
  - Wash the C18 cartridge with 10 mL of a 3:7 (v/v) mixture of 1% formic acid in acetonitrile and water.
  - Discard the effluent from the loading and washing steps.

### Step 2: Elution from C18 and Loading onto GCB Cartridge

- GCB Cartridge Conditioning:
  - While the C18 cartridge is being washed, condition a GCB cartridge by passing 5 mL of acetonitrile followed by 5 mL of water. Do not allow the cartridge to go dry.
- Elution and Transfer:
  - Place the conditioned GCB cartridge below the C18 cartridge on the vacuum manifold.
  - Elute the Fenhexamid from the C18 cartridge directly onto the GCB cartridge using 10 mL of a 7:3 (v/v) mixture of 1% formic acid in acetonitrile and water.[3]
  - Discard the C18 cartridge.

### Step 3: GCB Cartridge Washing and Final Elution

- Washing:

- Wash the GCB cartridge with a suitable solvent to remove any remaining interferences (if necessary, this step should be optimized based on the specific water matrix).
- Elution:
  - Elute the purified Fenhexamid from the GCB cartridge with 30 mL of 1% formic acid in acetonitrile.[3]
- Concentration and Reconstitution:
  - Collect the eluate and concentrate it to dryness at 40°C under a gentle stream of nitrogen. [3]
  - Reconstitute the residue in exactly 1 mL of an acetonitrile/water (1:1, v/v) mixture.[3]
  - The sample is now ready for instrumental analysis (e.g., LC-MS/MS).

## Data Presentation

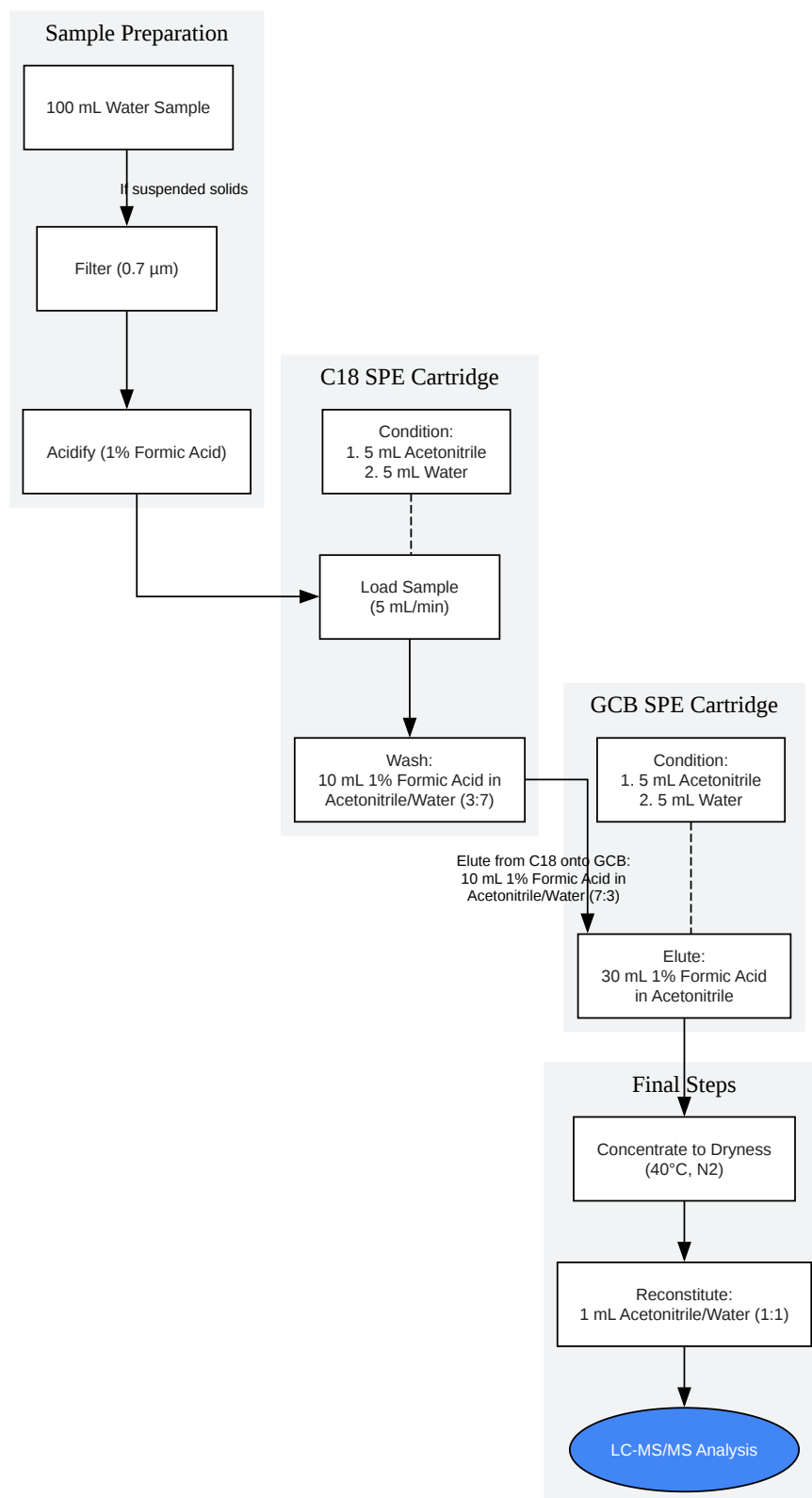
The following table summarizes the quantitative data for the analysis of Fenhexamid in water samples. The data is compiled from a study utilizing a voltammetric determination method, which provides an indication of the performance that can be expected.

Parameter	Value	Method of Determination
Limit of Detection (LOD)	0.32 - 0.34 nmol L <sup>-1</sup>	Differential Pulse Voltammetry
Limit of Quantification (LOQ)	1.07 - 1.13 nmol L <sup>-1</sup>	Differential Pulse Voltammetry
Recovery	Close to 100% (in spiked water samples)	Differential Pulse Voltammetry

Note: The LOD, LOQ, and recovery values presented are based on a differential pulse voltammetry method and may vary with the use of other analytical techniques such as LC-MS/MS.[4]

## Mandatory Visualization

The following diagram illustrates the workflow of the solid-phase extraction protocol for Fenhexamid cleanup in water samples.



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Caption: Solid-phase extraction workflow for Fenhexamid cleanup.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)